

4'-Bromovalerophenone: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4'-Bromovalerophenone

Cat. No.: B053498

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical guide to the safe handling, storage, and emergency procedures for **4'-Bromovalerophenone**. The information herein is compiled from various safety data sheets and chemical databases to ensure a comprehensive overview for laboratory and research professionals.

Chemical and Physical Properties

4'-Bromovalerophenone is a yellow crystalline powder.^{[1][2]} Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C11H13BrO	[3][4][5]
Molecular Weight	241.12 g/mol	[3][4]
CAS Number	7295-44-5	[1][3]
Appearance	Yellow powder solid / crystalline powder	[1][2][6]
Melting Point	34 - 36 °C / 93.2 - 96.8 °F	[1][3][7]
Boiling Point	168 - 169 °C @ 20 mmHg	[3][7]
Flash Point	110 °C / 230 °F	[7][8]
Solubility	Low water solubility	[1]
Odor	No information available	[1]

Hazard Identification and Classification

While some sources state that **4'-Bromovalerophenone** is not classified as a dangerous substance or mixture according to the Globally Harmonized System (GHS), others indicate it can cause skin, eye, and respiratory irritation.[9][10] It is crucial to handle this compound with care, adhering to good industrial hygiene and safety practices.[1][9]

Potential Health Effects:

- Eye Contact: May cause serious eye irritation.[10]
- Skin Contact: May cause skin irritation.[10][11]
- Inhalation: May cause respiratory irritation.[10]
- Ingestion: Harmful if swallowed.[11]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **4'-Bromovalerophenone** to minimize exposure.

PPE Category	Specification	Source
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	[7] [9]
Skin Protection	Chemical-resistant gloves (inspected prior to use), and fire/flammable resistant and impervious clothing.	[9] [12]
Respiratory Protection	A full-face respirator should be used if exposure limits are exceeded or irritation is experienced. A type N95 (US) respirator is also suggested.	[3] [9]
Body Protection	Wear protective clothing and chemical-resistant boots. An apron is recommended when mixing or loading.	[12] [13]

Experimental Protocols: Safety and Emergency Procedures

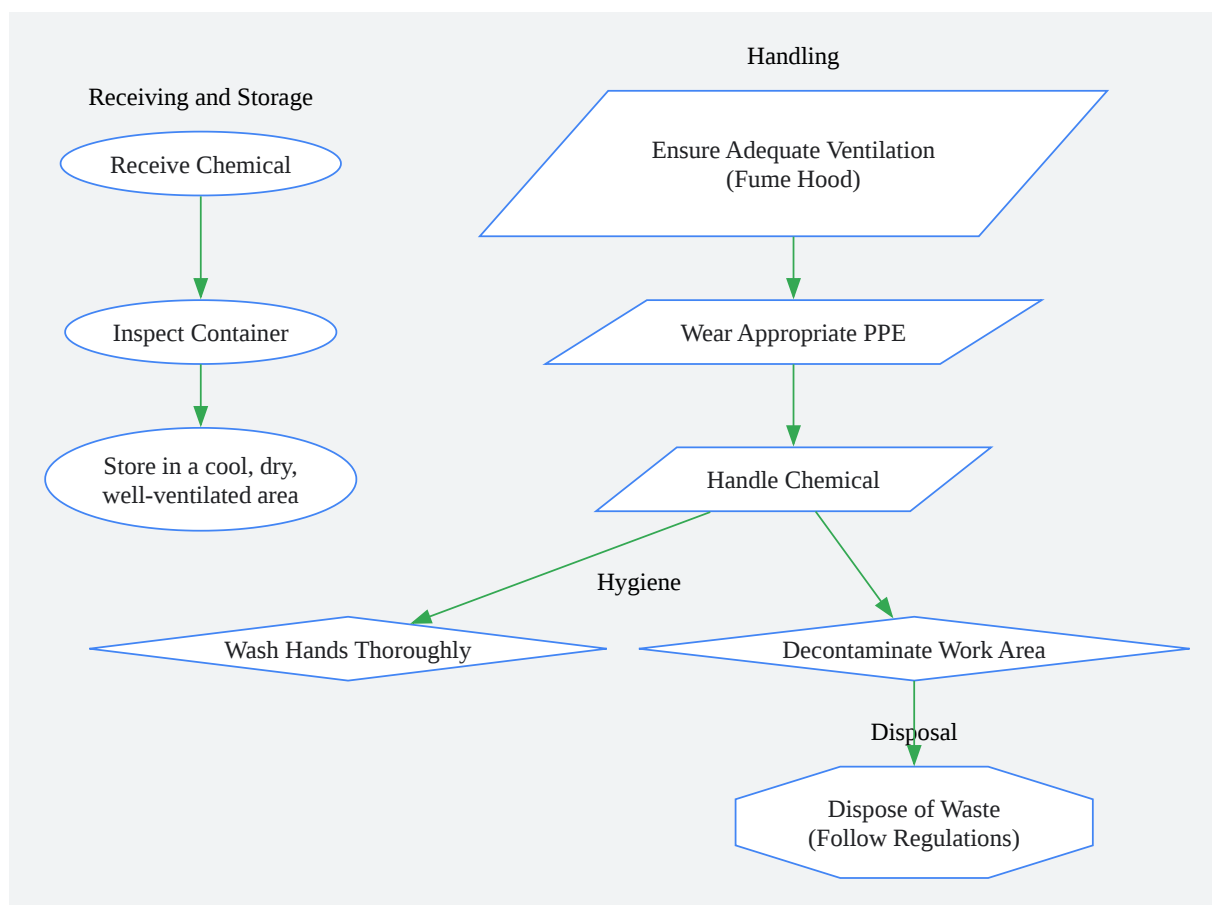
Detailed methodologies for safe handling and emergency response are critical for minimizing risk in a laboratory setting.

General Handling Protocol

This protocol outlines the standard procedure for handling **4'-Bromovalerophenone** from receipt to disposal.

Methodology:

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage.
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[9\]](#)
 - Keep away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[9\]](#)
- Handling:
 - Ensure adequate ventilation in the handling area.[\[1\]](#)[\[9\]](#) A chemical fume hood is recommended.[\[12\]](#)
 - Avoid contact with skin and eyes.[\[1\]](#)[\[9\]](#) Do not breathe dust.[\[1\]](#)[\[9\]](#)
 - Use non-sparking tools to prevent fire caused by electrostatic discharge.[\[9\]](#)
 - Ground all equipment containing the material.[\[8\]](#)
- Hygiene Measures:
 - Handle in accordance with good industrial hygiene and safety practices.[\[1\]](#)[\[9\]](#)
 - Wash hands thoroughly after handling.[\[9\]](#) Contaminated work clothing should not be allowed out of the workplace and should be laundered separately.[\[14\]](#)
- Disposal:
 - Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[\[10\]](#)[\[11\]](#)[\[14\]](#)



[Click to download full resolution via product page](#)

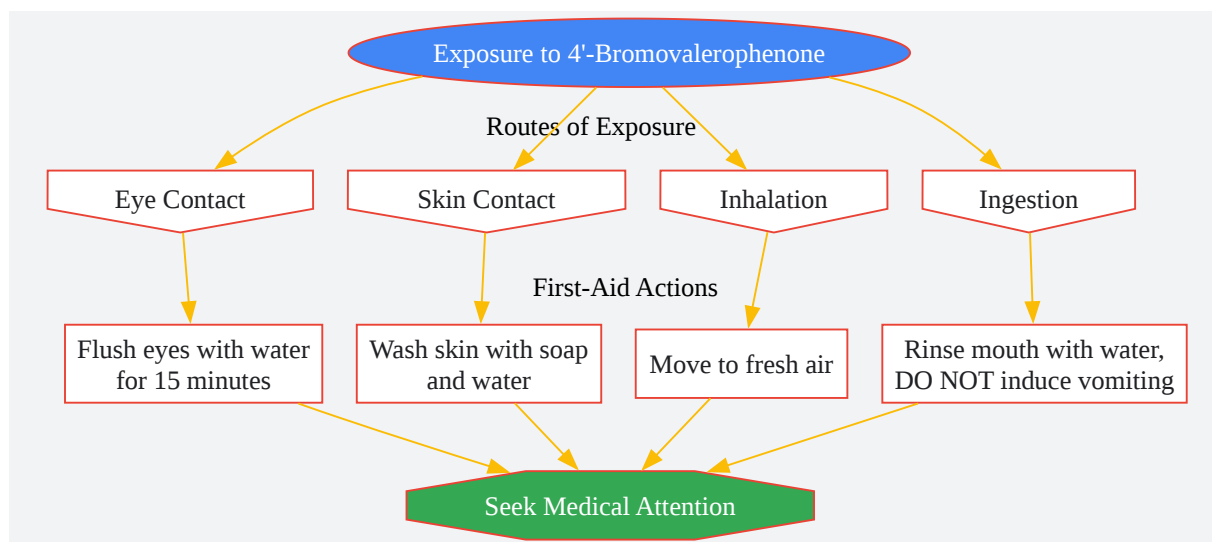
Safe Handling Workflow for 4'-Bromovalerophenone

First-Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Methodology:

- Eye Contact:
 - Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. [\[1\]](#)[\[7\]](#)
 - Remove contact lenses if present and easy to do so.
 - Seek medical attention. [\[1\]](#)[\[7\]](#)
- Skin Contact:
 - Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. [\[1\]](#)[\[7\]](#)
 - Seek medical attention. [\[1\]](#)[\[7\]](#)
- Inhalation:
 - Remove the person from exposure and move to fresh air. [\[1\]](#)[\[7\]](#)
 - If breathing is difficult, administer oxygen. [\[12\]](#)
 - If not breathing, give artificial respiration. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical. [\[9\]](#)
 - Seek medical attention. [\[12\]](#)
- Ingestion:
 - Clean mouth with water. [\[1\]](#)[\[7\]](#)
 - Do NOT induce vomiting. [\[9\]](#)[\[12\]](#)
 - Give water to the victim to drink. [\[12\]](#)
 - Seek medical attention immediately. [\[9\]](#)[\[12\]](#)



[Click to download full resolution via product page](#)

First-Aid Decision Pathway

Fire-Fighting Measures

In the event of a fire involving **4'-Bromovalerophenone**, the following measures should be taken.

Methodology:

- Suitable Extinguishing Media:
 - Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[1][7]
- Specific Hazards:
 - Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen halides.[1][7]
- Protective Equipment:

- As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[\[1\]](#)[\[7\]](#)[\[12\]](#)
- Fire-Fighting Procedures:
 - Alert the fire brigade and inform them of the location and nature of the hazard.[\[14\]](#)
 - Use a water spray to cool fire-exposed containers.[\[14\]](#)
 - Prevent spillage from entering drains or water courses.[\[14\]](#)

Accidental Release Measures

For spills, the following cleanup protocol should be followed.

Methodology:

- Personal Precautions:
 - Ensure adequate ventilation.[\[1\]](#)[\[7\]](#)
 - Evacuate personnel to safe areas.[\[9\]](#)
 - Avoid dust formation.[\[9\]](#)
 - Wear appropriate personal protective equipment (see Section 3).[\[9\]](#)
- Environmental Precautions:
 - Prevent further leakage or spillage if it is safe to do so.[\[9\]](#)
 - Do not let the product enter drains.[\[9\]](#)[\[10\]](#)
- Containment and Cleanup:
 - For minor spills, use dry clean-up procedures and avoid generating dust.[\[14\]](#) Sweep up and shovel into suitable containers for disposal.[\[1\]](#)[\[7\]](#)
 - For major spills, clear the area of personnel and move upwind.[\[14\]](#)

- Recover the product wherever possible.[14]
- Place residues in labeled plastic bags or other containers for disposal.[14]
- Ventilate the area and wash the spill site after material pickup is complete.[12]

Toxicological Information

There is no acute toxicity information available for this product.[1] The health hazards have not been fully investigated.[12] It is advised to limit all unnecessary personal contact.[14]

Stability and Reactivity

- Stability: Stable under normal conditions.[1][9]
- Conditions to Avoid: Incompatible products, extremes of temperature, and direct sunlight.[1][9]
- Incompatible Materials: Strong oxidizing agents.[1][7][9]
- Hazardous Decomposition Products: Carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen halides.[7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. 4'-BROMOVALEROPHENONE | 7295-44-5 [chemicalbook.com]
- 3. 4 -Bromovalerophenone = 98 7295-44-5 [sigmaaldrich.com]
- 4. 4'-Bromovalerophenone | C₁₁H₁₃BrO | CID 81717 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4'-Bromovalerophenone 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]

- 6. bocsci.com [bocsci.com]
- 7. fishersci.com [fishersci.com]
- 8. oxfordlabchem.com [oxfordlabchem.com]
- 9. nitrochemis.com [nitrochemis.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. cochise.edu [cochise.edu]
- 12. datasheets.scbt.com [datasheets.scbt.com]
- 13. Components of Personal Protective Equipment – Pesticide Environmental Stewardship [pesticidestewardship.org]
- 14. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- To cite this document: BenchChem. [4'-Bromovalerophenone: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b053498#4-bromovalerophenone-safety-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com